

preparing CKD-602 stock solutions for experiments

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Compound of Interest

Compound Name: CKD 602

Cat. No.: B1191915

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Application Notes and Protocols for CKD-602 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of CKD-602, a potent topoisomerase I inhibitor, in experimental settings. The information is intended to guide researchers in accurately preparing stock solutions and conducting in vitro and in vivo studies.

Physicochemical Properties of CKD-602

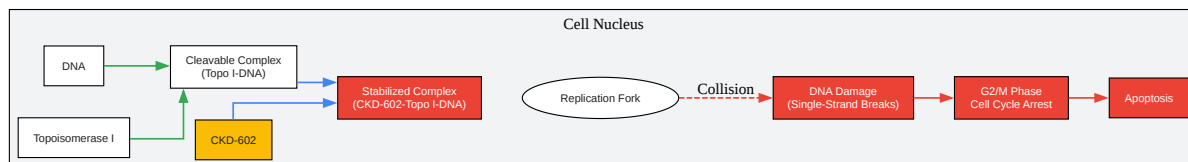
CKD-602, also known as belotecan, is a synthetic, water-soluble camptothecin derivative.^[1] It is a pale yellowish crystalline compound.^[2] A summary of its key physicochemical properties is presented in Table 1.

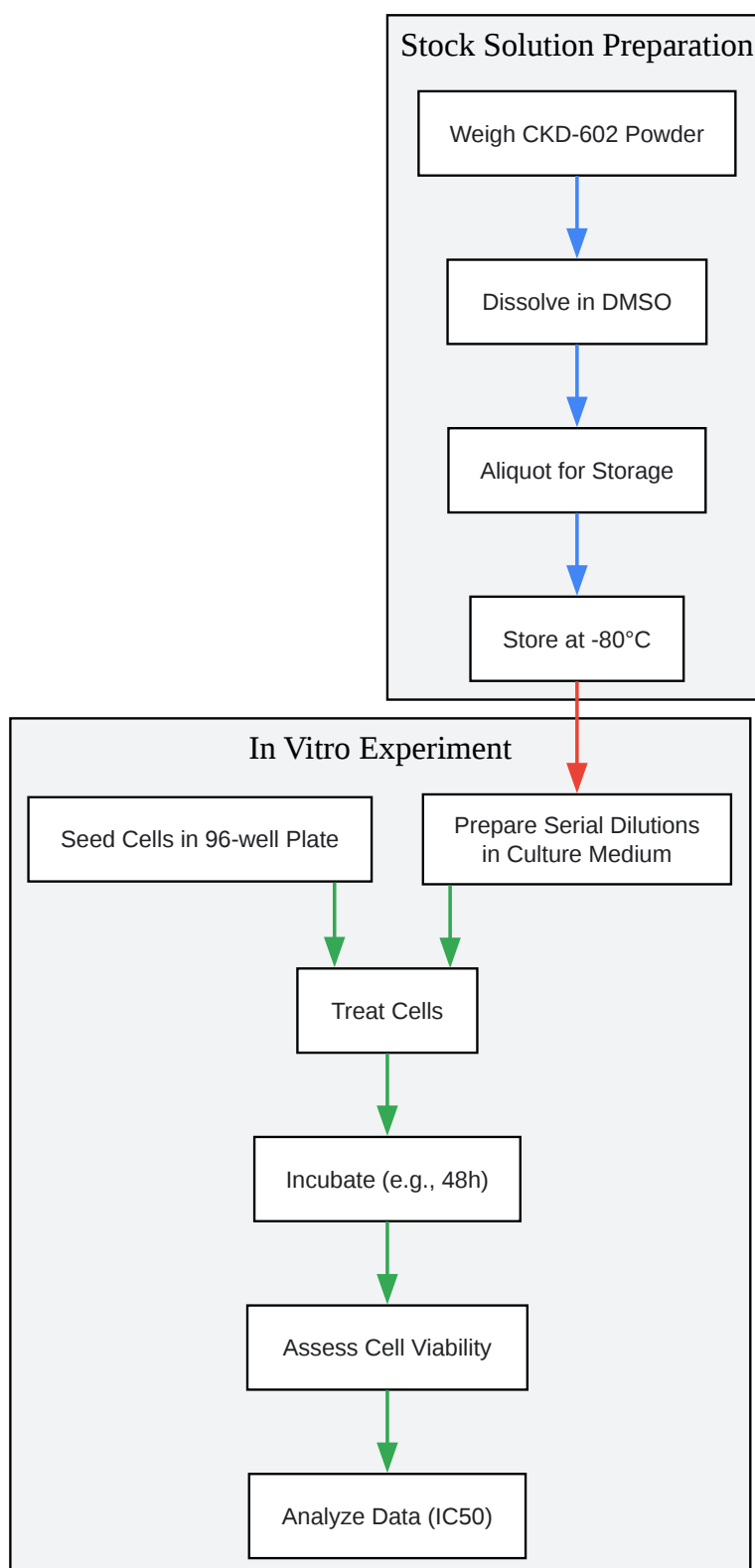
Table 1: Physicochemical Properties of CKD-602

Property	Value	Reference
Molecular Formula	C25H28ClN3O4	[3]
Molecular Weight	469.96 g/mol	[3]
Appearance	Pale yellowish crystalline compound	[2]
Solubility (Water)	8.22 mg/mL	[2]
Solubility (DMSO)	47 mg/mL (100.0 mM)	[3]
pKa values	2.32 and 9.15	[2]
Stability	Stable in solid state over a range of temperatures and humidity.[2] Decomposes slightly by light.[2] Hydrolysis is reversible and rapid in aqueous buffer solutions and is pH-dependent.[2]	

Mechanism of Action

CKD-602 is a potent inhibitor of human DNA topoisomerase I.[4][5] By stabilizing the covalent complex between topoisomerase I and DNA, it prevents the re-ligation of single-strand breaks, leading to the accumulation of DNA damage, cell cycle arrest, and ultimately, apoptosis.[1][3]





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